

handling and storage 5-Br-DMT powder

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Compound Focus: 5-Bromo-N,N-Dimethyltryptamine

CAS No.: 17274-65-6

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Introduction to 5-Br-DMT

5-Br-DMT (**5-Bromo-N,N-dimethyltryptamine**) is a novel halogenated derivative of DMT. Its key feature is the ability to produce rapid antidepressant effects in animal models without inducing the head twitch response, a behavioral correlate of hallucinogenic potential in humans [1]. This makes it a prototypical candidate for the development of non-hallucinogenic psychedelic-based therapeutics. Proper handling and storage are crucial to maintain its chemical integrity for reliable research outcomes.

Pharmacological Profile

Understanding the receptor interaction profile of 5-Br-DMT is essential for anticipating its biological activity and guiding experimental design.

The table below summarizes its affinity and activity at key serotonin receptors and the serotonin transporter (SERT), based on *in vitro* assays [1].

Target	Affinity (K _i , nM)	Functional Activity	Primary Experimental Method
5-HT _{1A} R	Not Specified	Agonist	cAMP accumulation inhibition assay in CHO-K1 cells expressing h5-HT _{1A} R.

Target	Affinity (K _i , nM)	Functional Activity	Primary Experimental Method
5-HT _{2A} R	Not Specified	Agonist (but does not induce HTR)	Calcium mobilization assay in CHO-K1 cells expressing h5-HT _{2A} R; <i>In vivo</i> head twitch response (HTR) in mice.
5-HT _{2B} R	Not Specified	Data not explicitly stated	Radioligand binding assays on cell membrane suspensions.
5-HT _{2C} R	Not Specified	Data not explicitly stated	Radioligand binding assays on cell membrane suspensions.
SERT	Not Specified	Inhibitor	[³ H]5-HT uptake inhibition assay in HEK293 cells overexpressing hSERT.

Key Findings: The compound is a multi-target serotonergic agent. Its activation of 5-HT_{2A} R without inducing the head twitch response suggests biased agonism or modulation by other receptor interactions (e.g., 5-HT_{1A} R activation) [1].

Storage and Handling Protocols

While specific stability data for 5-Br-DMT is not yet available, the following protocols are inferred from general best practices for sensitive organic compounds and stability data on its close analog, DMT [2] [3].

Storage Conditions

The goal of storage is to preserve the compound's potency and purity by mitigating factors that cause degradation.

Parameter	Recommended Condition	Rationale & Supporting Evidence
Temperature	Long-term: 4°C to 8°C (refrigerator).	A study on DMT in ayahuasca tea found no significant degradation after 12 months at 4-8°C [3]. Avoid frost-

Parameter	Recommended Condition	Rationale & Supporting Evidence
		free freezers if storing at -20°C due to temperature fluctuations.
Light	Store in the dark ; use amber or opaque vials.	DMT and its analogs are light-sensitive. Amber glass provides superior protection over clear glass or plastic [2].
Humidity	Store in a dry environment ; use airtight containers with desiccant packs.	Prevents hydrolysis and absorption of moisture, which can lead to clumping and chemical degradation [2].
Container	Airtight glass container (amber vials preferred).	Glass is inert and prevents interaction with the compound. An airtight seal prevents oxidation and exposure to humid air. DMT showed no difference in stability between glass and plastic, but glass is preferred for purity [3].
Atmosphere	Inert atmosphere (e.g., argon or nitrogen gas) for long-term storage.	Replacing the headspace air with an inert gas significantly reduces the rate of oxidative degradation.

Handling Procedures

- **Working Environment:** Handle the powder in a certified chemical fume hood to prevent accidental inhalation.
- **Personal Protective Equipment (PPE):** Wear appropriate gloves, a lab coat, and safety goggles.
- **Weighing:** Use clean, dry equipment. Allow the storage vial to reach room temperature before opening to prevent condensation of atmospheric water inside the vial.
- **Documentation and Security:**
 - **Labeling:** Clearly label all containers with the compound name ("5-Br-DMT"), concentration/purity, date of receipt/synthesis, and storage conditions.
 - **Security:** Store the compound in a locked refrigerator or cabinet, particularly given its pharmacological activity, to ensure controlled access [2].

Experimental Bioassay Protocols

The following are detailed methodologies for key experiments cited in the pharmacological profile of 5-Br-DMT [1].

In Vitro Radioligand Binding Assay

This protocol determines the affinity (K_i) of 5-Br-DMT for various serotonin receptors and SERT.

- **Objective:** To quantify the binding affinity of 5-Br-DMT to human 5-HT receptors and SERT.
- **Materials:**
 - Membrane suspensions from CHO/K1 cells stably expressing h5-HT_{1A}, h5-HT_{2A}, h5-HT_{2B}, h5-HT_{2C} R, or HEK293 cells overexpressing hSERT.
 - Appropriate tritiated ($[^3\text{H}]$) radioligands for each target.
 - Assay buffer.
 - Test compounds: 5-Br-DMT, reference standard, and buffer for total/nonspecific binding controls.
- **Method:**
 - **Incubation:** In duplicate or triplicate, incubate membrane preparations with the radioligand and increasing concentrations of 5-Br-DMT (or control solutions) in a suitable buffer for a defined period at a specific temperature.
 - **Filtration & Scintillation:** Terminate the reaction by rapid filtration through glass-fiber filters to separate bound from unbound radioligand. Wash filters, add scintillation cocktail, and quantify bound radioactivity using a scintillation counter.
- **Data Analysis:** Determine the concentration of 5-Br-DMT that inhibits 50% of specific radioligand binding (IC_{50}) and calculate the inhibition constant (K_i).

In Vivo Head Twitch Response (HTR) Assay

This behavioral assay is a proxy for hallucinogenic potential in rodents.

- **Objective:** To assess the hallucinogenic-like potential of 5-Br-DMT by quantifying the head twitch response in mice.
- **Materials:**
 - Mice (e.g., C57BL/6, 6-8 weeks old).
 - 5-Br-DMT (e.g., 10 mg/kg), positive control (e.g., DMT or DOI), and vehicle control.
 - Observation chambers and video recording equipment.

- **Method:**
 - **Habituation:** Acclimate mice to the testing room and observation chambers.
 - **Administration & Recording:** Administer 5-Br-DMT or controls via intraperitoneal (i.p.) injection. Immediately place the mouse in the observation chamber and record its behavior for a set period.
 - **Scoring:** Quantify the number of head twitches, characterized by rapid, repetitive rotational movements of the head, by a researcher blinded to the treatment groups.
- **Data Analysis:** Compare the mean number of head twitches in the 5-Br-DMT group to vehicle and positive control groups. A lack of significant HTR indicates low hallucinogenic potential [1].

Antidepressant Efficacy Assessment

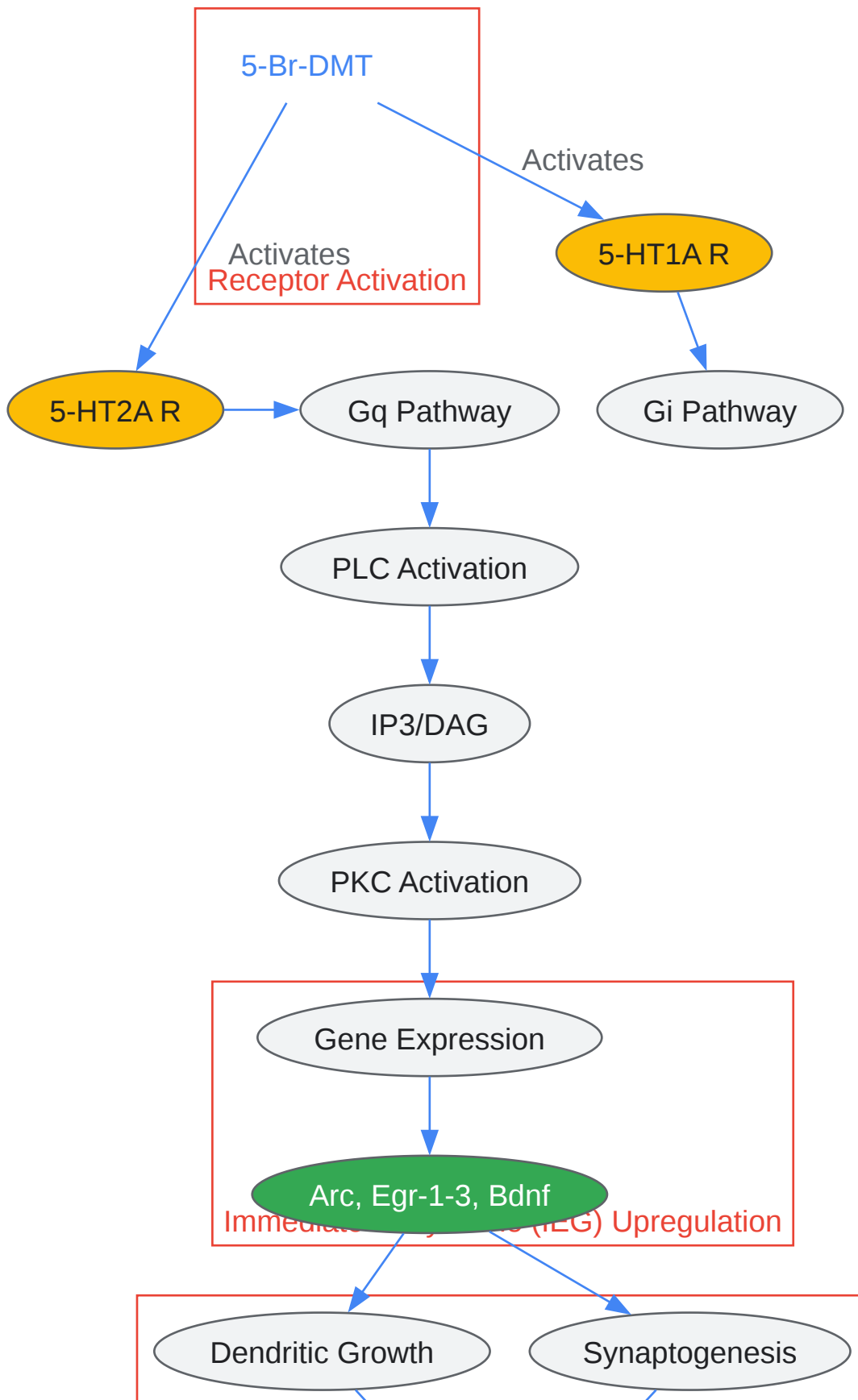
This protocol evaluates the therapeutic potential of 5-Br-DMT in a pre-clinical model.

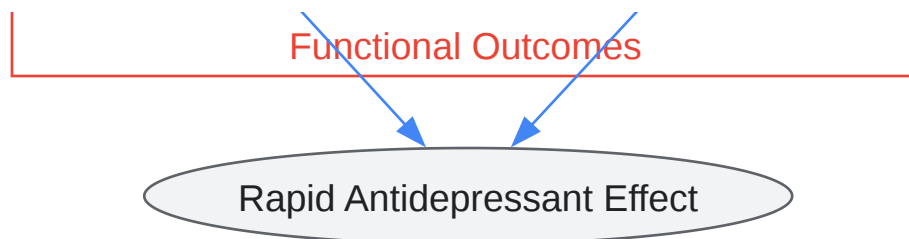
- **Objective:** To determine the rapid antidepressant effects of 5-Br-DMT in a mouse model of depression.
- **Model:** Chronic stress-induced depression model (e.g., chronic social defeat stress or chronic corticosterone administration).
- **Methods:**
 - **Treatment:** A single administration of 5-Br-DMT (e.g., 10 mg/kg, i.p.) or vehicle to stressed mice [1].
 - **Behavioral Testing:** 24 hours post-injection, subject mice to behavioral tests such as the forced swim test (FST) or sucrose preference test (SPT).
- **Data Analysis:** In the FST, a significant reduction in immobility time for the 5-Br-DMT group compared to the vehicle control indicates antidepressant activity. In the SPT, an increase in sucrose consumption suggests the restoration of hedonic behavior.

Neuroplasticity Signaling Pathway

5-Br-DMT exerts its antidepressant effects primarily by promoting neuroplasticity. The following diagram illustrates its proposed signaling pathway and downstream effects, leading to structural and functional changes in neurons.

5-Br-DMT Neuroplasticity Signaling Pathway





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Critical Safety Notes for Researchers

- **Cardiac Safety Screening:** Given that some serotonergic compounds activate 5-HT_{2B} receptors, which is linked to cardiac valvulopathy with chronic use, it is crucial to screen 5-Br-DMT for off-target activity at this receptor during early development [1].
- **Handling of Powdered Compound:** Treat 5-Br-DMT as a potent psychoactive substance. Adhere to all institutional guidelines for handling controlled or experimental substances to ensure safety and regulatory compliance.

Conclusion

5-Br-DMT represents a significant step toward developing non-hallucinogenic, rapid-acting antidepressants. Adherence to these application notes and protocols for storage, handling, and experimental testing will help ensure the reproducibility and reliability of research findings as the scientific community further explores the therapeutic potential of this promising compound.

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References

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